

# Essential Safety and Operational Guide for 2-Chloroethyl p-toluenesulfonate

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## Compound of Interest

Compound Name: 2-Chloroethyl p-toluenesulfonate

Cat. No.: B146322

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-Chloroethyl p-toluenesulfonate** in a laboratory setting. Adherence to these procedures is vital for ensuring the safety of researchers, scientists, and drug development professionals.

## Chemical Identifier and Physical Properties

| Property            | Value                                                                                       |
|---------------------|---------------------------------------------------------------------------------------------|
| Chemical Name       | 2-Chloroethyl p-toluenesulfonate                                                            |
| Synonyms            | p-Toluenesulfonic acid, beta-chloroethyl ester;<br>2-Chloroethanol 4-methylbenzenesulfonate |
| CAS Number          | 80-41-1[1]                                                                                  |
| Molecular Formula   | C <sub>9</sub> H <sub>11</sub> ClO <sub>3</sub> S[2]                                        |
| Molecular Weight    | 234.70 g/mol                                                                                |
| Appearance          | Clear colorless to yellow liquid[1][2]                                                      |
| Odor                | Odorless[1][3]                                                                              |
| Boiling Point       | 153 °C @ 0.3 mmHg[1]                                                                        |
| Density             | 1.294 g/mL at 25 °C                                                                         |
| Flash Point         | > 110 °C / > 230 °F[1]                                                                      |
| Storage Temperature | 2-8°C                                                                                       |

## Hazard Identification and Precautionary Statements

**2-Chloroethyl p-toluenesulfonate** is classified as harmful if swallowed.[1][4][5] The following GHS hazard and precautionary statements should be strictly observed:

| GHS Classification                       | Hazard Statement                 | Precautionary Statements                                                                                                                                                                                                                                                                                                                                                      |
|------------------------------------------|----------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Acute toxicity - Oral (Category 4)[1][4] | H302: Harmful if swallowed[1][4] | Prevention: P264: Wash hands and any exposed skin thoroughly after handling.[1][4][6] P270: Do not eat, drink or smoke when using this product.[1][4] Response: P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3] P330: Rinse mouth.[1][4] Disposal: P501: Dispose of contents/container to an approved waste disposal plant.[1][4][6] |
| Eye Damage/Irritation (Category 2B)[5]   | Causes eye irritation[5]         | Response: P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5] P337+P313: If eye irritation persists: Get medical advice/attention.[5]                                                                                                                                         |

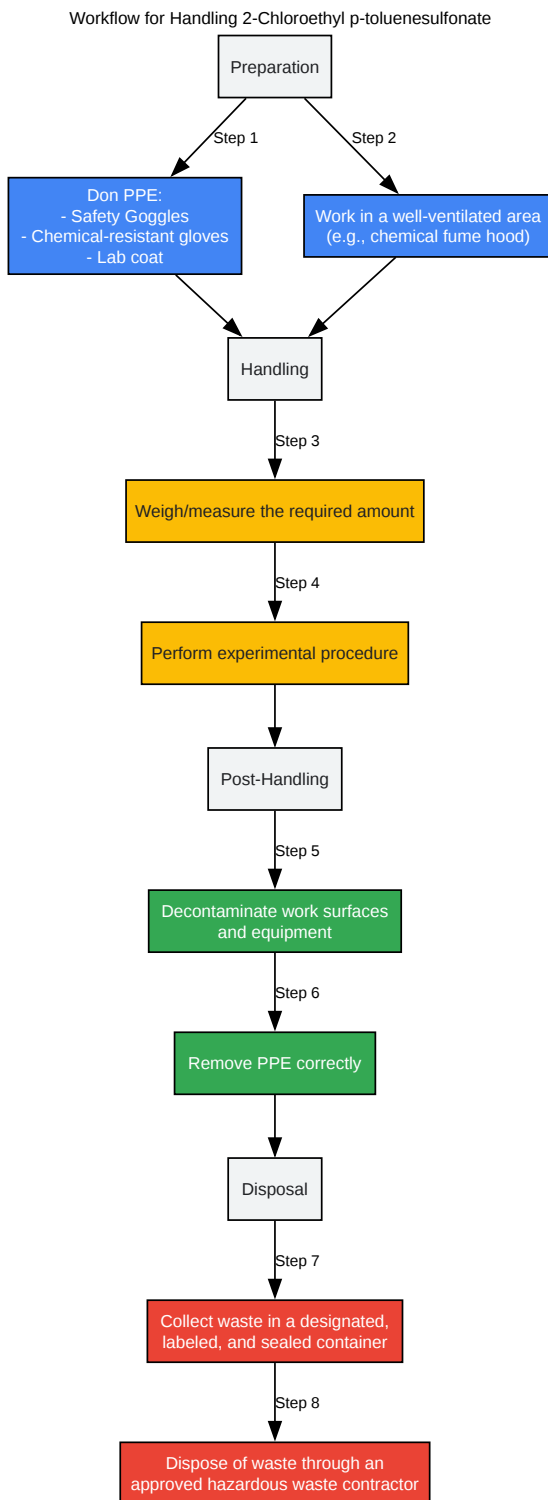
## Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **2-Chloroethyl p-toluenesulfonate**. The following table outlines the required equipment.

| Body Part   | Required PPE                                      | Specifications and Remarks                                                                                                                                                                                                                                                   |
|-------------|---------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eyes/Face   | Safety goggles or face shield                     | Must conform to EN166 (EU) or NIOSH (US) standards.[4]<br>Tightly fitting safety goggles are recommended.[4]                                                                                                                                                                 |
| Skin        | Chemical-resistant gloves and protective clothing | Wear appropriate protective gloves (e.g., Viton®) and clothing to prevent skin exposure.[3] Fire/flammable resistant and impervious clothing should be worn.[4]                                                                                                              |
| Respiratory | Respirator                                        | Not required under normal use with adequate ventilation.[3][6]<br>For large-scale use, emergencies, or if exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate filter (e.g., type ABEK (EN14387)) is necessary.[3] |

## Operational Workflow for Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **2-Chloroethyl p-toluenesulfonate**.



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Caption: Safe handling and disposal workflow for **2-Chloroethyl p-toluenesulfonate**.

## Detailed Experimental Protocols

### 1. Pre-Experiment Setup:

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[6\]](#)
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary materials and equipment before starting the experiment.
- Review the Safety Data Sheet (SDS) for **2-Chloroethyl p-toluenesulfonate**.

### 2. Handling Procedure:

- Don the appropriate PPE as specified in the table above.
- Conduct all work with **2-Chloroethyl p-toluenesulfonate** inside a certified chemical fume hood.
- Avoid contact with skin and eyes.[\[1\]](#) Do not breathe mist, vapors, or spray.[\[1\]](#)
- Use non-sparking tools to prevent ignition.[\[4\]](#)
- Wash hands thoroughly after handling the chemical.[\[1\]](#)[\[4\]](#)

### 3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)  
[\[6\]](#)

### 4. Accidental Release Measures:

- Small Spills:
  - Absorb the spill with an inert absorbent material (e.g., sand, silica gel, universal binder).[\[1\]](#)  
[\[5\]](#)

- Collect the absorbed material and place it in a suitable, closed container for disposal.[1][4]
- Clean the spill area with soap and water.
- Large Spills:
  - Evacuate the area immediately.
  - Notify your institution's Environmental Health and Safety (EH&S) department.
  - Prevent the spill from entering drains.[4][5]

#### 5. First Aid Measures:

| Exposure Route | First Aid Procedure                                                                                                                                                                  |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Ingestion      | If swallowed, rinse mouth with water.[1][4] Do NOT induce vomiting.[4] Call a poison control center or doctor immediately for medical assistance.[1][4]                              |
| Inhalation     | Move the person to fresh air.[1] If breathing is difficult, give oxygen.[4] If not breathing, give artificial respiration.[1][4] Seek immediate medical attention.[1]                |
| Skin Contact   | Immediately remove all contaminated clothing and shoes.[1][6] Wash the affected area with soap and plenty of water for at least 15 minutes.[1] Get medical attention.[1][6]          |
| Eye Contact    | Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[1][6] Remove contact lenses if present and easy to do.[5] Seek medical attention.[1][6] |

#### 6. Disposal Plan:

- All waste containing **2-Chloroethyl p-toluenesulfonate** must be considered hazardous waste.
- Collect all waste in a clearly labeled, sealed, and compatible container.
- Dispose of the waste through your institution's hazardous waste management program, following all local, regional, and national regulations.<sup>[1][4][5]</sup> Do not dispose of it down the drain.<sup>[1]</sup>

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## References

- 1. fishersci.com [fishersci.com]
- 2. chembk.com [chembk.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. echemi.com [echemi.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. fishersci.com [fishersci.com]
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